

An In-depth Technical Guide to the Characterization of C16-18:1 Phosphatidylcholine

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Compound of Interest

Compound Name: C16-18:1 PC

Cat. No.: B3044089

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This technical guide provides a comprehensive overview of the chemical structure and characterization of C16-18:1 Phosphatidylcholine (PC). The term "**C16-18:1 PC**" typically refers to phosphatidylcholine species containing one 16-carbon saturated fatty acid and one 18-carbon monounsaturated fatty acid. The most common and physiologically relevant isomer is 1-palmitoyl-2-oleoyl-sn-glycero-3-phosphocholine (POPC), which will be the primary focus. This document will also briefly discuss other structural isomers, including ether-linked variants, and detail the analytical methodologies used for their identification and characterization.

Core Chemical Structure and Nomenclature

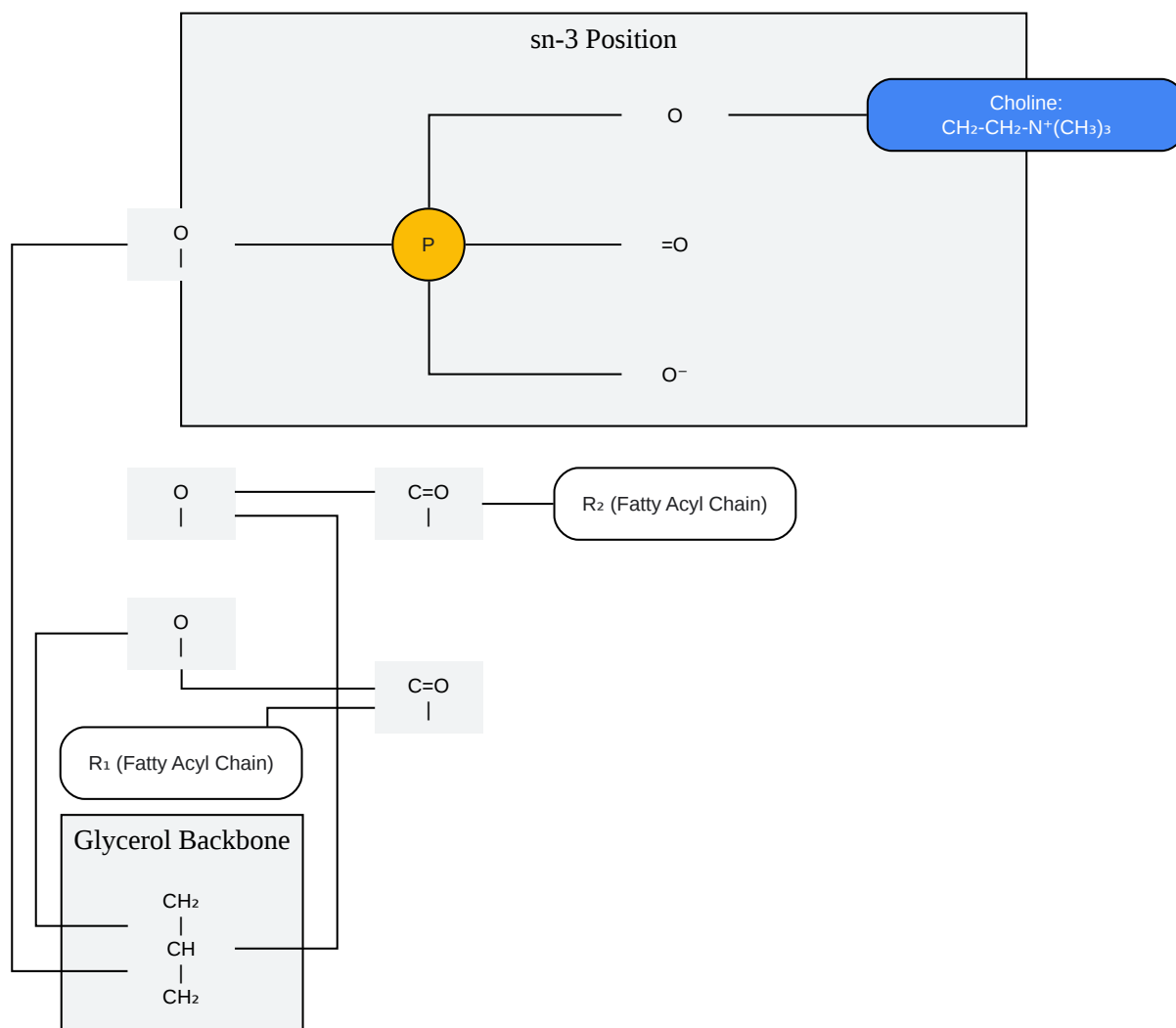
Phosphatidylcholines (PCs) are a class of phospholipids that are major components of eukaryotic cell membranes.^{[1][2]} The core structure consists of a polar phosphocholine head group attached to a glycerol backbone. Two fatty acid chains are ester-linked to the sn-1 and sn-2 positions of the glycerol, or in some cases, linked by an ether or vinyl-ether bond.^{[2][3]}

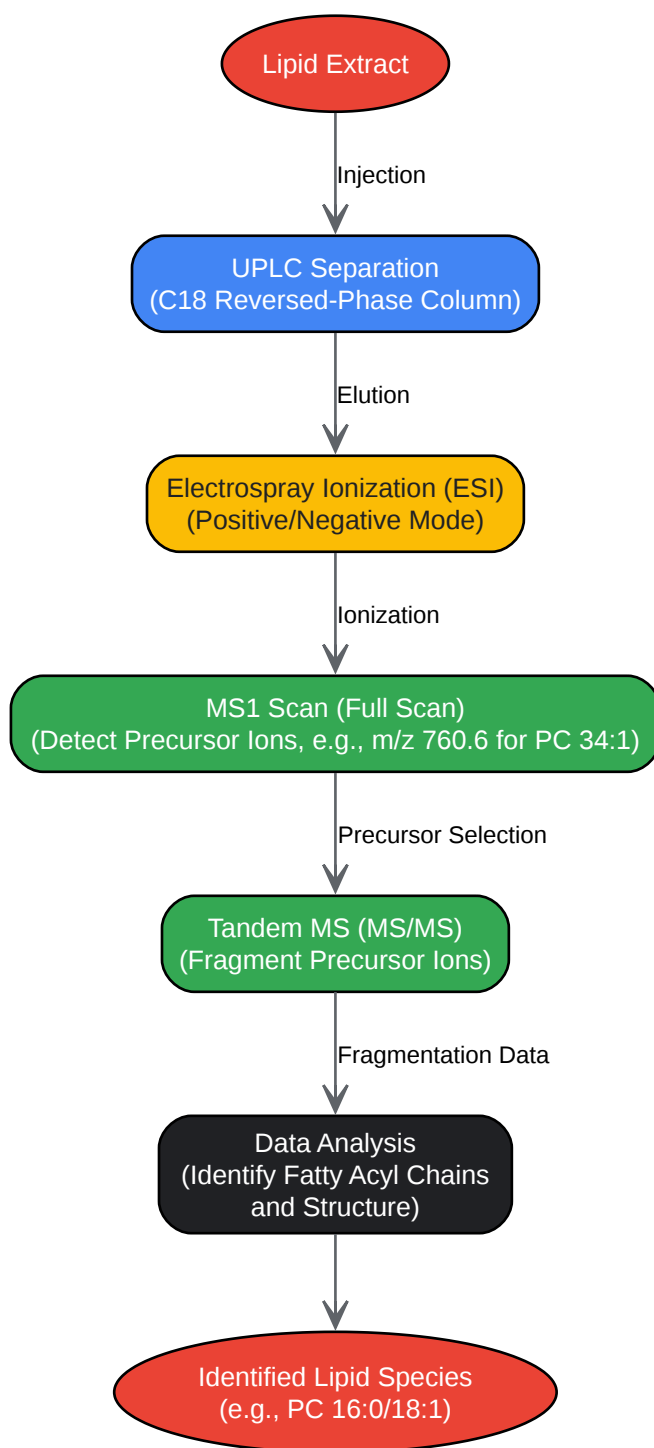
The nomenclature can be specified in several ways:

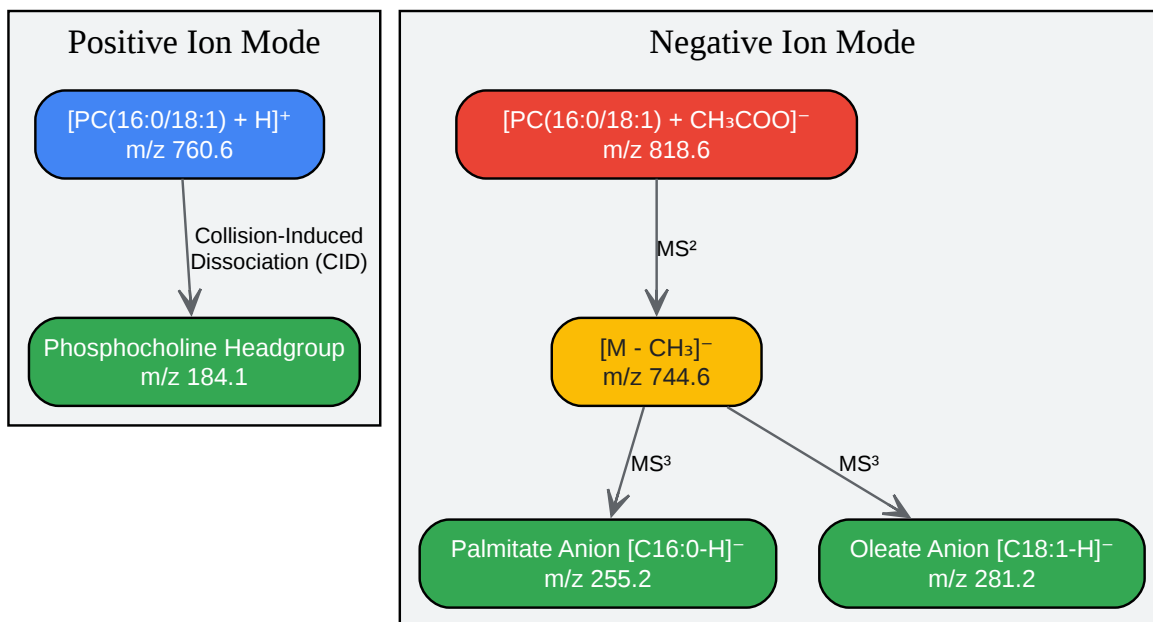
- **Sum Composition:** e.g., PC(34:1), which indicates a phosphatidylcholine with a total of 34 carbon atoms and one double bond across both fatty acyl chains. This notation is common in lipidomics but lacks positional or linkage information.^[4]

- Specific Acyl Chains: e.g., PC(16:0/18:1), which specifies a palmitoyl group (16 carbons, 0 double bonds) and an oleoyl group (18 carbons, 1 double bond) are attached to the glycerol backbone. The slash "/" indicates the specific sn-1 and sn-2 positions.[\[5\]](#)[\[6\]](#)
- Ether Linkages: Ether-linked PCs are denoted with an "O-" for an alkyl (ether) bond or "P-" for a plasmalogen (vinyl-ether) bond. For example, PC(O-16:0/18:1) is 1-O-hexadecyl-2-oleoyl-sn-glycero-3-phosphocholine.[\[2\]](#)[\[7\]](#)

The general structure of a phosphatidylcholine is illustrated below.







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